

Preparation of Edralbrutinib Stock Solutions: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Edralbrutinib*

Cat. No.: *B3324443*

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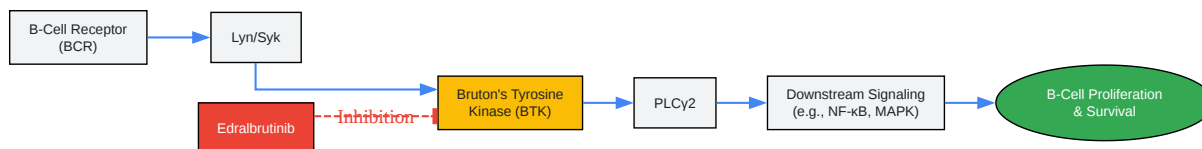
Abstract

This document provides a detailed protocol for the preparation of stock solutions of **Edralbrutinib** (also known as TG-1701), a potent and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2][3] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in both in vitro and in vivo studies. This guide outlines the necessary materials, step-by-step procedures for dissolution, and proper storage conditions to maintain the integrity and activity of **Edralbrutinib**.

Introduction to Edralbrutinib

Edralbrutinib is a small molecule inhibitor that selectively targets Bruton's tyrosine kinase, a key component of the B-cell receptor (BCR) signaling pathway.[3] By covalently binding to BTK, **Edralbrutinib** effectively blocks its activity, thereby inhibiting the proliferation and survival of malignant B-cells that overexpress this kinase.[3] Its high specificity and potency make it a subject of significant interest in the research and development of targeted therapies for B-cell malignancies.[1]

Signaling Pathway of Edralbrutinib



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Caption: **Edralbrutinib** inhibits the BTK signaling pathway.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Edralbrutinib** is provided in the table below. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value
Synonyms	TG-1701, SHR1459
CAS Number	1858206-58-2
Molecular Formula	C ₂₆ H ₂₁ F ₂ N ₅ O ₃
Molecular Weight	489.47 g/mol [1]
Appearance	Solid powder
Purity	≥98%

Solubility Data

The solubility of **Edralbrutinib** in common laboratory solvents is crucial for selecting the appropriate vehicle for stock solution preparation. It is highly soluble in dimethyl sulfoxide (DMSO) and ethanol, but insoluble in water.[1]

Solvent	Solubility
DMSO	98 mg/mL (200.21 mM)
Ethanol	98 mg/mL
Water	Insoluble

Note: The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of **Edralbrutinib**.^[1]

Experimental Protocols

Preparation of a High-Concentration Stock Solution (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Edralbrutinib** in DMSO.

Materials:

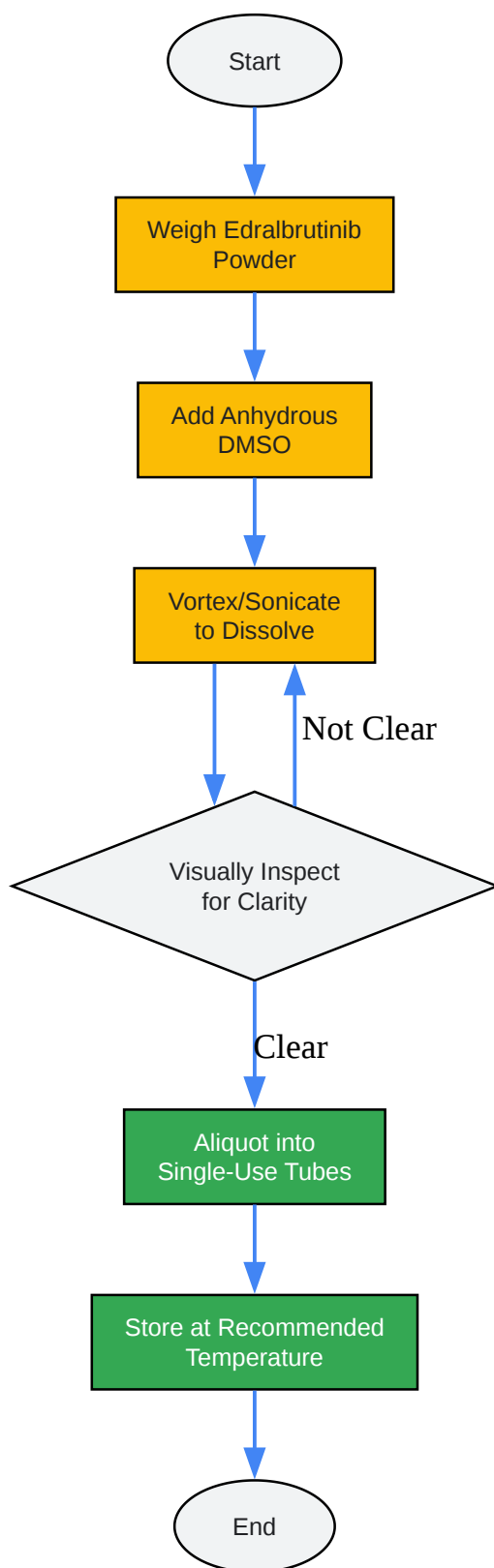
- **Edralbrutinib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Equilibrate: Allow the **Edralbrutinib** powder vial to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Carefully weigh the desired amount of **Edralbrutinib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.89 mg of **Edralbrutinib** (Molecular Weight = 489.47 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Edralbrutinib** powder.
- **Mixing:** Vortex the solution thoroughly for several minutes to ensure complete dissolution. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
[2][4]
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Edralbrutinib** stock solution.

Storage and Stability

Proper storage of **Edralbrutinib** stock solutions is critical to maintain their stability and activity over time.

Storage Condition	Duration	Notes
-20°C	1 month[2][4]	Protect from light.
-80°C	6 months[2][4]	Protect from light. Preferred for long-term storage.

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution is strongly recommended to prevent degradation from repeated temperature changes.[2][4]
- **Protection from Light:** **Edralbrutinib** solutions should be stored in light-protected tubes or vials.[2][4]
- **In Vivo Working Solutions:** For in vivo experiments, it is recommended to prepare fresh working solutions daily.[2]

Preparation of Working Solutions for In Vivo Studies

For in vivo applications, the DMSO stock solution needs to be further diluted in a vehicle suitable for administration to animals. Below are example protocols for preparing such working solutions.

Formulation with PEG300, Tween-80, and Saline

This formulation can be used for oral administration.

Procedure:

- Start with a known concentration of **Edralbrutinib** in DMSO (e.g., 12.5 mg/mL).

- To prepare 1 mL of a 1.25 mg/mL working solution, add 100 μ L of the 12.5 mg/mL DMSO stock solution to 400 μ L of PEG300.[2][4]
- Mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix again until homogeneous.[2][4]
- Add 450 μ L of saline (0.9% NaCl in ddH₂O) to reach a final volume of 1 mL.[2][4]
- The final solution should be used immediately for optimal results.[1]

Formulation with Corn Oil

This formulation is an alternative for oral administration.

Procedure:

- Start with a known concentration of **Edralbrutinib** in DMSO (e.g., 24 mg/mL).
- To prepare a working solution, add 50 μ L of the 24 mg/mL clear DMSO stock solution to 950 μ L of corn oil.[1]
- Mix thoroughly to ensure a homogeneous suspension.
- This mixed solution should be used immediately.[1]

Safety Precautions

Edralbrutinib is a potent bioactive compound. Standard laboratory safety practices should be followed when handling this chemical.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, wash immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: This protocol is intended for research use only and not for human or veterinary use. The procedures outlined are based on publicly available information and should be adapted as necessary for specific experimental requirements. Researchers should always exercise caution and adhere to institutional safety guidelines.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Edralbrutinib | C₂₆H₂₁F₂N₅O₃ | CID 118649391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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